Commercial Availability and Technical Guide: 2-(2-Methoxyethyl)morpholine[1]

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Compound of Interest	
Compound Name:	*2-(2-Methoxyethyl)morpholine*
CAS No.:	*959238-10-9*
Cat. No.:	*B1610855*

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Executive Summary

2-(2-Methoxyethyl)morpholine (CAS: 959238-10-9) is a specialized heterocyclic building block used primarily in medicinal chemistry to introduce metabolic stability and solubility-enhancing ether motifs into drug candidates.[1][2][3] Unlike its common N-substituted isomer (4-(2-methoxyethyl)morpholine), this C-substituted morpholine is a "Discovery-Tier" chemical—commercially available but often restricted to milligram-scale catalogs with high unit costs.[1]

This guide serves as a decision-making framework for researchers, detailing the supply landscape, distinguishing critical isomeric pitfalls, and providing a validated synthesis route for scaling production when commercial stock is insufficient.[1]

Part 1: Chemical Profile & Isomer Criticality[1]

Identity and Specifications

The placement of the methoxyethyl group is chemically and biologically significant.[1] The 2-position substitution creates a chiral center, offering vectors for structure-activity relationship (SAR) exploration that are distinct from the achiral N-substituted analog.[1]

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Feature	Target Compound	Common Imposter (Isomer)
Name	2-(2-Methoxyethyl)morpholine	4-(2-Methoxyethyl)morpholine
Structure	C-substituted (Ring Carbon)	N-substituted (Ring Nitrogen)
CAS Number	959238-10-9	10220-23-2
Availability	Rare / Discovery Scale	Bulk / Industrial Scale
Typical Cost	>$500 / gram	<$0.50 / gram
Function	Chiral Scaffold / Core	Solvent / Basic Reagent

⚠️ Critical Warning: Many chemical search engines will fuzzy-match "Methoxyethyl morpholine" to the cheaper N-substituted isomer (CAS 10220-23-2).[1] Always verify the structure by checking for the secondary amine signal in the proton NMR (broad singlet around 1.5–2.0 ppm, exchangeable with D_2O) which is present only in the target 2-substituted compound.[1]

Part 2: Supply Chain Landscape

Commercial Availability Status

As of Q1 2026, **2-(2-Methoxyethyl)morpholine** is classified as a Tier 3 Building Block:

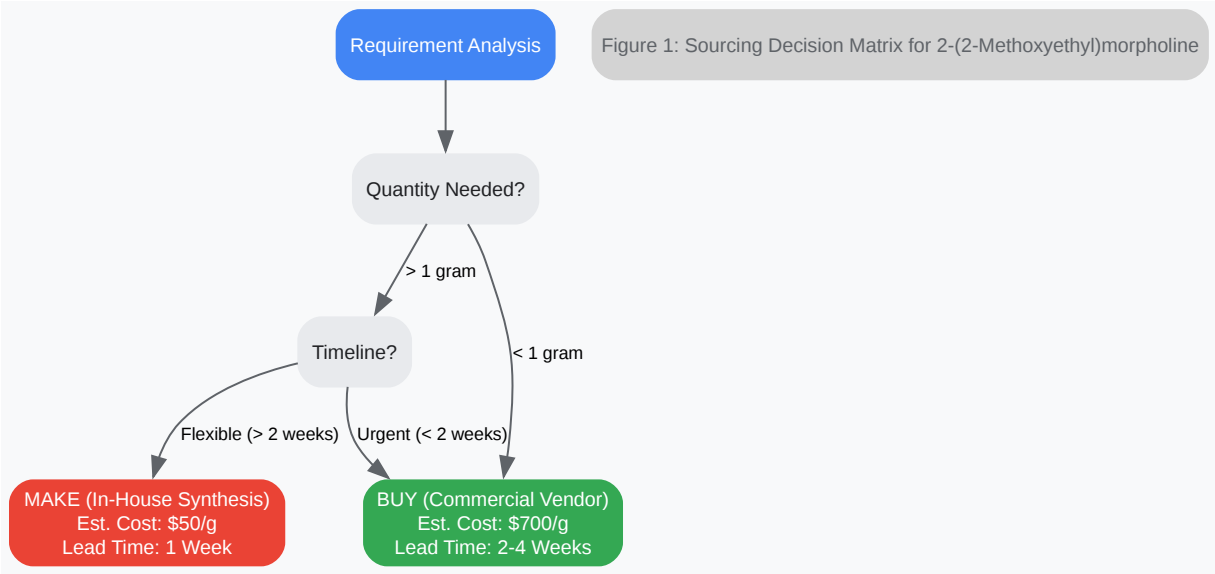
- Stock Status: Intermittent.[1] Often "Make-on-Demand" with 2–4 week lead times.
- Primary Suppliers: Specialized discovery chemistry vendors (e.g., ChemBridge, Enamine, Life Chemicals) and aggregators (Sigma-Aldrich via AldrichCPR).[1]
- Purity Standards: Typically ≥95% (NMR).

Sourcing Strategy: Buy vs. Make

Due to the high commercial price (

800/g), a "Make vs. Buy" decision is critical for project management.[1]

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Part 3: Synthesis & Manufacturing (The "Make" Option)[1]

When commercial stocks are depleted or cost-prohibitive, the synthesis of 2-substituted morpholines is a robust, self-validating protocol.[1] The most reliable route utilizes the Epoxide Ring-Opening/Cyclization strategy.[1]

Retrosynthetic Analysis

The target molecule can be disconnected into two primary precursors:[1]

- 2-(2-Methoxyethyl)oxirane: Derived from the epoxidation of 4-methoxy-1-butene.[1]
- 2-Aminoethyl hydrogen sulfate (or Ethanolamine): Provides the nitrogen and the second carbon fragment.[1]

Step-by-Step Synthesis Protocol

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Step 1: Epoxidation of 4-Methoxy-1-butene[1]

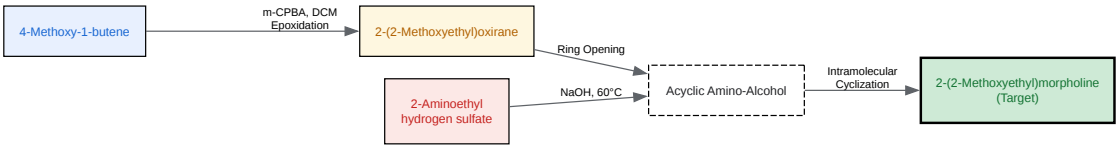
- Reagents: 4-Methoxy-1-butene, m-CPBA (meta-chloroperoxybenzoic acid), DCM.[1]
- Procedure: Dissolve 4-methoxy-1-butene (1.0 eq) in DCM at 0°C. Add m-CPBA (1.2 eq) portion-wise. Stir at room temperature for 12 hours. Quench with saturated Na_2SO_3 and $NaHCO_3$.[1] Extract with DCM.[1]
- Outcome: 2-(2-Methoxyethyl)oxirane. Verify by ^1H NMR (epoxide protons at 2.5–3.0 ppm).

Step 2: Ring Opening and Cyclization This step constructs the morpholine ring in a one-pot or two-step sequence.[1]

- Reagents: 2-(2-Methoxyethyl)oxirane, 2-Aminoethyl hydrogen sulfate, NaOH (aq).[1]
- Mechanism: The amine attacks the epoxide (regioselective for the less substituted carbon), followed by intramolecular displacement of the sulfate group by the resulting alkoxide.[1]
- Protocol:
  - Dissolve 2-aminoethyl hydrogen sulfate (1.1 eq) in 20% NaOH solution.
  - Add 2-(2-Methoxyethyl)oxirane (1.0 eq) dropwise at 40°C.
  - Heat the mixture to 60°C for 4 hours.
  - Workup: Saturate the aqueous phase with solid KOH (salting out) and extract exhaustively with Toluene or DCM.
  - Purification: Distillation under reduced pressure or column chromatography (DCM/MeOH/NH_3).[1]

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Figure 2: Synthetic Pathway via Epoxide Ring Opening



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Part 4: Quality Control & Handling[1]

To ensure scientific integrity, the synthesized or purchased compound must be validated.[1]

Analytical Specifications

- Appearance: Colorless to pale yellow oil.[1]
- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - Diagnostic Signal: The methoxy singlet (-OCH_3) appears at ~3.3 ppm.[1]
  - Chiral Center: The proton at C2 (ring) will appear as a multiplet around 3.4–3.6 ppm, distinct from the symmetric triplets of the N-substituted isomer.[1]
  - Amine Proton: Broad singlet at ~1.8 ppm (exchangeable).
- Mass Spectrometry (ESI+): $[M+H]^+$ = 146.12.[1]

Storage & Stability[1]

- Hygroscopicity: Moderate.[1] Store under nitrogen or argon.[1]
- Reactivity: Secondary amine is prone to carbamate formation if exposed to atmospheric CO_2.[1]

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- Shelf Life: 24 months at 4°C in sealed glass containers.

Part 5: Applications in Drug Discovery[1]

2-(2-Methoxyethyl)morpholine is not merely a solvent; it is a strategic scaffold.[1]

- Solubility Enhancement: The ether tail disrupts crystal packing and increases aqueous solubility compared to alkyl-morpholines.[1]
- Metabolic Stability: The ether oxygen reduces the lipophilicity (LogP) compared to a propyl chain, potentially lowering metabolic clearance (Cl_int) by microsomes.[1]
- Vector Exploration: In fragment-based drug discovery (FBDD), the secondary amine allows for easy coupling to aromatic cores, while the C2-substituent projects into solvent or specific protein pockets (e.g., kinase hinge regions).[1]

References

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- To cite this document: BenchChem. [Commercial Availability and Technical Guide: 2-(2-Methoxyethyl)morpholine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1610855/docs#commercial-availability-and-technical-guide-2-2-methoxyethyl-morpholine-1]

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